

Application Note: Solid-Phase Extraction of Milbemycin A3 Oxime from Animal Tissue

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Compound of Interest

Compound Name: *Milbemycin A3 Oxime*

Cat. No.: *B14121311*

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Introduction

Milbemycin A3 oxime, a key component of the broad-spectrum antiparasitic agent milbemycin oxime, requires sensitive and robust analytical methods for its quantification in animal tissues. This is crucial for pharmacokinetic studies, residue analysis, and ensuring food safety. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex biological matrices prior to chromatographic analysis. This application note provides a detailed protocol for the extraction of **Milbemycin A3 oxime** from tissue samples using SPE, ensuring high recovery and removal of interfering substances. The method is suitable for subsequent analysis by High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) or other sensitive detection techniques.

Data Summary

The following tables summarize typical performance data for the solid-phase extraction of macrocyclic lactones, including milbemycins, from various animal tissues. These values are representative of what can be achieved with the described protocol and serve as a benchmark for method validation.

Table 1: Recovery of Macrocyclic Lactones from Tissue Samples using SPE

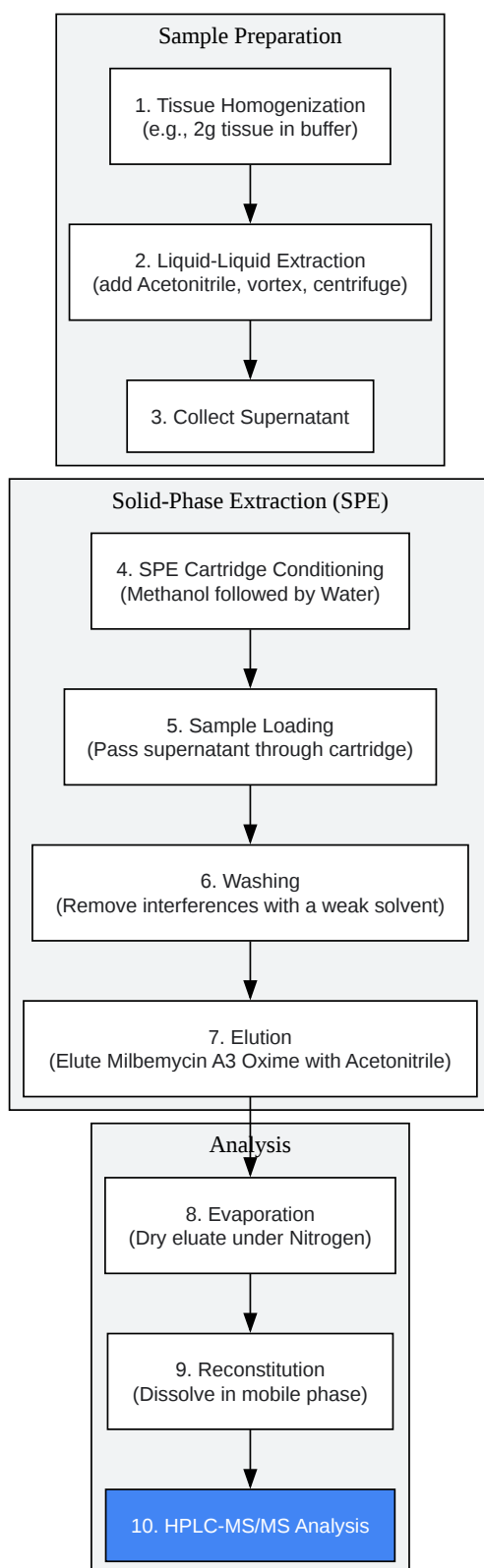
Analyte Class	Tissue Type	Fortification Level (ng/g)	Average Recovery (%)	Reference Method
Avermectins & Milbemycins	Bovine Muscle	10 - 50	88.9 - 100.7	LC-MS/MS
Macrocyclic Lactones	Porcine Liver	10 - 100	73 - 98	HPLC-FLD
Ivermectin	Liver	Not Specified	>80	HPLC with fluorescence

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for Related Compounds

Analyte	Matrix	LOD (ng/g)	LOQ (ng/g)	Analytical Technique
Zearalenone & Metabolites	Fish Tissue	0.1 - 1.0	Not Specified	LC/MS/MS
Milbemycin Oxime	Dog Plasma	Not Specified	2.0	HPLC-MS

Experimental Workflow

The following diagram illustrates the complete workflow for the solid-phase extraction of **Milbemycin A3 oxime** from tissue samples.



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- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Milbemycin A3 Oxime from Animal Tissue]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14121311#solid-phase-extraction-method-for-milbemycin-a3-oxime-from-tissue-samples]

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